

A Technical Guide to the Chemical Structure and Properties of Cubebol

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Compound of Interest

Compound Name: Cubebol

Cat. No.: B1253545

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Introduction: **Cubebol** is a naturally occurring sesquiterpenoid alcohol that was first identified in the essential oil of cubeb berries (*Piper cubeba* L.), from which it derives its name.^[1] Historically known as cubeb camphor, this tricyclic sesquiterpene is a significant component of cubeb oil and is also found in other plants such as basil.^{[1][2]} Beyond its use in traditional medicine and perfumery, **cubebol** has garnered commercial interest for its unique sensory properties, specifically its cooling and refreshing taste, leading to its patent as a cooling agent.^{[2][3]} This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, isolation and synthesis protocols, and biological activities of **cubebol**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

Cubebol is a carbocyclic tertiary alcohol.^[4] Its rigid tricyclo[4.4.0.0^{1,5}]decane skeleton is substituted with two methyl groups and an isopropyl group. The full stereochemistry of (-)-**cubebol** was confirmed through its first total synthesis in 1969.^[1]

Table 1: Chemical Identifiers for Cubebol

Identifier	Value
IUPAC Name	(1R,4S,5R,6R,7S,10R)-4,10-dimethyl-7-propan-2-yltricyclo[4.4.0.0 ¹ ,5]decan-4-ol[4]
CAS Number	23445-02-5[1][2][4][5]
Molecular Formula	C ₁₅ H ₂₆ O[1][3][4][5]
Molecular Weight	222.37 g/mol [1][3][4]
InChI Key	KONGRWVLXLWGDV-BYGOPZEFSN-N[1][3][4]
Canonical SMILES	<chem>C[C@@H]1CC--INVALID-LINK--(C)O">C@HC(C)C</chem> [4]

Physicochemical and Spectroscopic Properties

Cubebol is a white crystalline solid with a characteristic warm, spicy, and mint-like aroma.[1][4] Its physicochemical properties are critical for its application in various industries, including flavor and fragrance.

Table 2: Physicochemical Properties of Cubebol

Property	Value	Source
Appearance	White solid crystals	[1][4]
Aroma	Warm spicy, naturally cooling, mint-like	[1][4]
Melting Point	61 to 62 °C	[2]
Boiling Point	279 to 280 °C (at 760 mm Hg)	[6]
Solubility	Slightly soluble in water; Soluble in ethanol	[1][4]
logP (o/w)	4.592 (estimated)	[6]
Vapor Pressure	0.000480 mmHg @ 25.00 °C (estimated)	[6]
Flash Point	116.67 °C (TCC)	[6]

The structural elucidation of **cubebol** relies on a combination of spectroscopic techniques. Nuclear Magnetic Resonance (NMR) spectroscopy, including ¹H and ¹³C NMR, provides foundational information about the carbon-hydrogen framework.[1] Mass Spectrometry (MS), often coupled with Gas Chromatography (GC), is used to determine the molecular weight and fragmentation patterns, which aid in identification.[7]

A typical analytical workflow for the identification of **Cubebol** in a natural product extract.

Experimental Protocols

Protocol 1: Isolation of Cubebol from Piper cubeba

Cubebol is a major constituent of the oleoresin extracted from the fruits of *P. cubeba*. The yield can vary significantly based on the extraction solvent used. For instance, petroleum benzene extraction has been reported to yield an oleoresin containing up to 42.89% **cubebol**. [1]

Methodology:

- **Maceration:** Dried and powdered fruits of *P. cubeba* are macerated in a suitable organic solvent (e.g., petroleum benzene, ethanol, or diethyl ether) at room temperature for 24-48

hours.

- **Filtration and Concentration:** The resulting mixture is filtered to remove solid plant material. The solvent is then removed from the filtrate under reduced pressure using a rotary evaporator to yield the crude oleoresin.
- **Purification:** The crude extract is subjected to column chromatography on silica gel.
- **Elution:** A gradient elution system, starting with a non-polar solvent like n-hexane and gradually increasing the polarity with ethyl acetate, is used to separate the constituents.
- **Fraction Collection:** Fractions are collected and monitored by Thin-Layer Chromatography (TLC).
- **Crystallization:** Fractions containing pure **cubebol** are combined, the solvent is evaporated, and the resulting solid is recrystallized from a suitable solvent (e.g., methanol) to yield pure crystalline **cubebol**.

A generalized workflow for the isolation of **Cubebol** from its natural source.

Protocol 2: Stereocontrolled Total Synthesis of (-)-Cubebol

Several total syntheses of (-)-**cubebol** have been reported. A notable strategy involves the intramolecular cyclopropanation of α -lithiated epoxides, starting from (-)-menthone.^{[8][9]}

Key Synthetic Steps:

- **Formylation of (-)-Menthone:** (-)-Menthone is formylated using LDA and a suitable formylating agent like 2,2,2-trifluoroethyl formate to produce hydroxymethylenementhone, crucially avoiding epimerization at the isopropyl group.^[8]
- **Multi-step Conversion to Epoxide:** The hydroxymethylenementhone is converted through a series of reactions into an unsaturated terminal epoxide intermediate.^{[8][9]}
- **Intramolecular Cyclopropanation:** The key step involves treating the epoxide intermediate with a strong, non-nucleophilic base such as Lithium 2,2,6,6-tetramethylpiperidide (LiTMP).

This induces an intramolecular cyclopropanation that efficiently constructs the tricyclic core of **cubebol**.^{[8][9]}

- Final Conversion: The resulting tricyclic alcohol intermediate is then converted to (-)-**cubebol** through final synthetic modifications.^[8]

A high-level overview of a synthetic route to (-)-**Cubebol**.

Biological Activity

Cubebol exhibits a range of biological properties, making it a molecule of interest for therapeutic and cosmetic applications. Its mechanism of action is thought to involve interactions with cellular pathways that mitigate inflammation and oxidative stress.^[3]

- Anti-inflammatory and Antioxidant: **Cubebol** has demonstrated anti-inflammatory and antioxidant activities. It is proposed to modulate inflammatory responses and reduce oxidative stress, which can protect against tissue damage.^[3]
- Antimicrobial: The compound also shows antimicrobial properties, contributing to its use in traditional remedies for infections.^[3]
- Cooling Agent: One of the most commercially significant properties of **cubebol** is its ability to act as a cooling agent. It imparts a cooling and refreshing sensation, similar to menthol but with a different sensory profile, making it valuable in products like chewing gum, beverages, and toothpaste.^[2]

Overview of the primary biological activities attributed to **Cubebol**.

Conclusion

Cubebol is a structurally complex sesquiterpenoid with a well-defined stereochemistry. Its unique chemical architecture gives rise to interesting physicochemical properties and a notable range of biological activities. The established protocols for its isolation from natural sources and its total synthesis provide a solid foundation for further research. For professionals in drug development and materials science, **cubebol**'s anti-inflammatory, antioxidant, and unique sensory properties make it a compelling natural product for further investigation and application.

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